

# Navigating the Laboratory Landscape of CFC-11: A Technical Guide

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## Compound of Interest

Compound Name: *Trichlorofluoromethane*

Cat. No.: *B166822*

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## Introduction

**Trichlorofluoromethane**, commonly known as CFC-11 or Freon-11, is a chlorofluorocarbon that, despite its significant environmental impact and subsequent production phase-out under the Montreal Protocol, maintains a legacy presence in various industrial and potentially specialized laboratory applications.<sup>[1]</sup> Historically, its utility spanned from a refrigerant and blowing agent to a solvent and chemical intermediate.<sup>[2][3]</sup> For researchers, scientists, and drug development professionals, a comprehensive understanding of its physical and chemical properties is paramount for any laboratory use, whether for historical sample analysis, as a reference standard, or in specific, controlled reactions. This technical guide provides an in-depth overview of CFC-11's core properties, detailed experimental protocols for its handling, and a logical workflow for its application in a laboratory setting.

## Physical and Chemical Properties of CFC-11

The fundamental physical and chemical characteristics of CFC-11 are summarized in the tables below, providing a ready reference for laboratory applications.

## General and Physical Properties

Property	Value
Chemical Formula	CCl <sub>3</sub> F
Molar Mass	137.36 g/mol [1]
Appearance	Colorless liquid/gas[1]
Odor	Faintly ethereal, sweetish-smelling[1]
Density	1.494 g/cm <sup>3</sup> [1]
Melting Point	-110.48 °C (-166.86 °F; 162.67 K)[1]
Boiling Point	23.77 °C (74.79 °F; 296.92 K)[1]
Solubility in Water	1.1 g/L (at 20 °C)[1]
log P (Octanol-Water Partition Coefficient)	2.53[1]

## Thermodynamic and Safety Properties

Property	Value
Vapor Pressure	89 kPa at 20 °C; 131 kPa at 30 °C[1]
Thermal Conductivity	0.0079 W m <sup>-1</sup> K <sup>-1</sup> (gas at 300 K)[1]
Flash Point	Non-flammable[1]
Ozone Depletion Potential (ODP)	1.0[1]
Global Warming Potential (GWP, 100-year)	4750
Atmospheric Lifetime	Approximately 52 years[4]

## Experimental Protocols for Laboratory Use

Given the hazardous nature and environmental impact of CFC-11, strict adherence to safety protocols is mandatory. The following sections provide detailed methodologies for handling, use, and disposal of CFC-11 in a laboratory environment.

### Safe Handling and Storage

Objective: To outline the necessary precautions for safely handling and storing CFC-11 to minimize exposure and environmental release.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves (e.g., Viton®), lab coat.
- Ventilated workspace (chemical fume hood).
- Pressurized cylinders or appropriate sealed containers for CFC-11.
- Cylinder trolley for transport.

Procedure:

- Work Area Preparation: All handling of CFC-11 should be conducted within a well-ventilated chemical fume hood to prevent inhalation of vapors.
- Personal Protective Equipment: Don appropriate PPE before handling the substance.
- Container Handling: CFC-11 is typically supplied as a liquefied gas in pressurized cylinders. [4] Ensure cylinders are securely fastened to a stable surface or transported using a cylinder trolley.
- Dispensing: When dispensing CFC-11, do so slowly to control its release, as it boils near room temperature.[1]
- Storage: Store CFC-11 cylinders in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[4] Ensure the storage area is separate from incompatible materials such as alkali or alkaline earth metals, and powdered aluminum, zinc, or beryllium, with which it can react violently.[5]

## Use of CFC-11 as a Reference Standard in $^{19}\text{F}$ NMR Spectroscopy

Objective: To provide a protocol for using CFC-11 as an external reference standard for  $^{19}\text{F}$  Nuclear Magnetic Resonance (NMR) spectroscopy.

Background: CFC-11 is the internationally recognized primary reference standard for  $^{19}\text{F}$  NMR, with its chemical shift defined as 0.0 ppm.[6]

Materials:

- NMR spectrometer with a  $^{19}\text{F}$  probe.
- NMR tubes.
- Deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- CFC-11.
- Micropipette.
- Sealed capillary tube.

Procedure:

- Sample Preparation (Analyte): Dissolve the fluorine-containing compound of interest in a suitable deuterated solvent in an NMR tube.
- Reference Standard Preparation (External): a. Using a micropipette, carefully introduce a small amount of CFC-11 into a sealed capillary tube. b. Gently place the sealed capillary tube containing CFC-11 into the NMR tube with the analyte solution.
- Instrument Setup: a. Insert the NMR tube into the spectrometer. b. Tune the probe for  $^{19}\text{F}$  frequency. c. Set the spectral center and width to encompass the expected chemical shifts of the analyte. For unknown compounds, a wide spectral width is initially recommended.
- Data Acquisition: a. Acquire the  $^{19}\text{F}$  NMR spectrum. b. Process the data using appropriate software.
- Referencing: a. Identify the signal corresponding to CFC-11. b. Calibrate the spectrum by setting the chemical shift of the CFC-11 signal to 0.0 ppm.

## Use of CFC-11 as an Inert Solvent

**Objective:** To provide a general protocol for using CFC-11 as an inert solvent for chemical reactions, particularly when a low-boiling, non-protic medium is required.

**Background:** The chemical inertness of CFC-11 towards many reagents makes it a potential solvent for specific applications.<sup>[3]</sup> However, its low boiling point requires careful temperature control.

**Materials:**

- Reaction vessel (e.g., three-necked flask).
- Condenser with a cooling system (chiller recommended).
- Inert gas supply (e.g., nitrogen or argon).
- Reagents for the specific reaction.
- CFC-11 (solvent grade).

**Procedure:**

- **Reaction Setup:** a. Assemble the reaction apparatus in a chemical fume hood. b. Attach the condenser to the reaction vessel and connect it to a cooling system capable of maintaining temperatures below the boiling point of CFC-11 (23.77 °C).<sup>[1]</sup> c. Purge the apparatus with an inert gas to remove air and moisture.
- **Addition of Reagents:** a. Dissolve the starting materials in CFC-11 and add them to the reaction vessel. b. Maintain a positive pressure of inert gas throughout the reaction.
- **Reaction Conditions:** a. Control the reaction temperature carefully, considering the low boiling point of the solvent. b. Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, GC, NMR).
- **Work-up and Product Isolation:** a. Upon completion, cool the reaction mixture. b. Remove the solvent by distillation at low temperature or by a gentle stream of inert gas, ensuring the

vapor is trapped or vented safely. c. Proceed with the standard work-up and purification of the product.

## Disposal of CFC-11 Waste

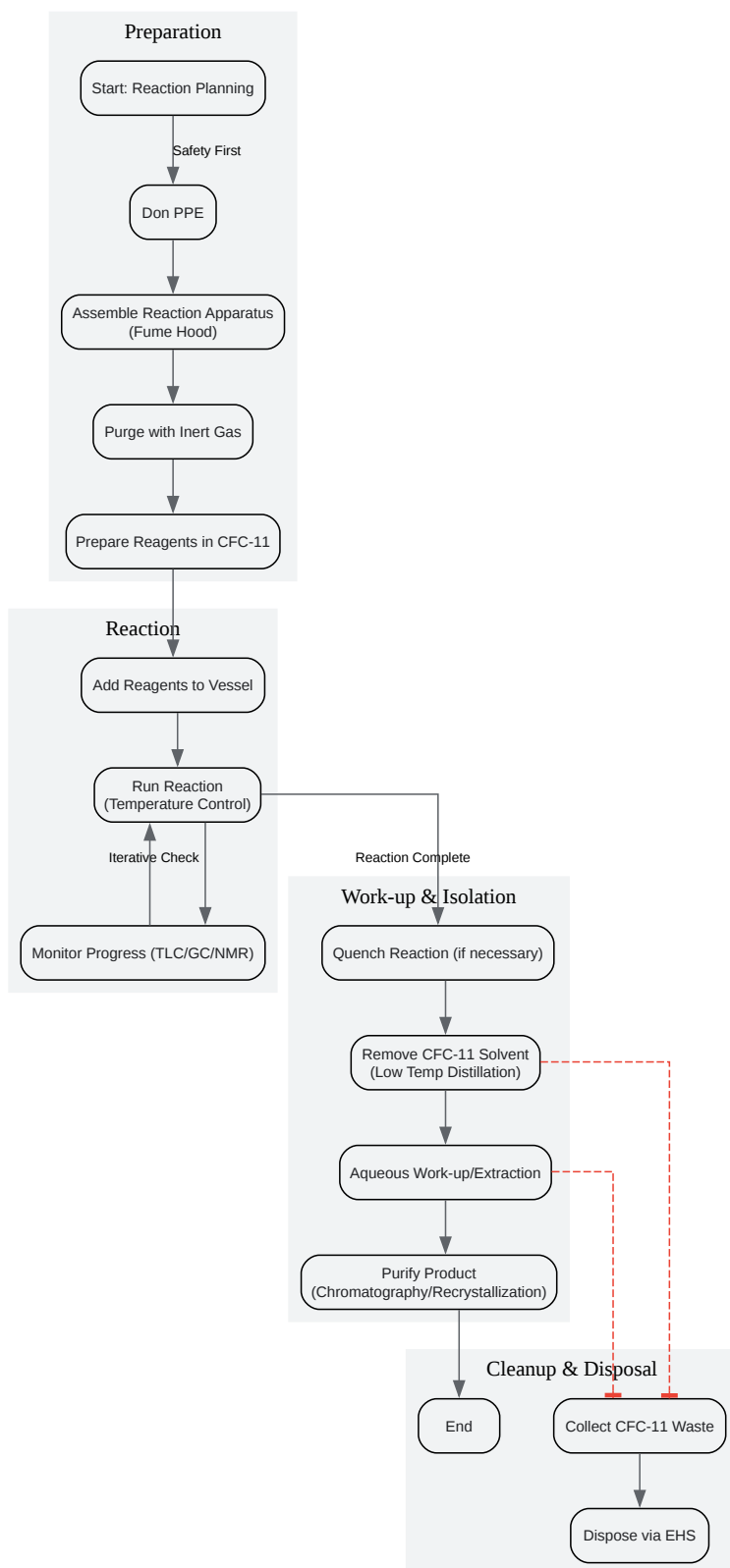
Objective: To ensure the proper disposal of CFC-11 waste in accordance with environmental regulations.

Procedure:

- **Waste Collection:** Collect all CFC-11 waste, including contaminated solvents and materials, in a designated, clearly labeled, and sealed container.
- **Waste Storage:** Store the waste container in a designated satellite accumulation area, following the same storage guidelines as for the pure substance.
- **Disposal Request:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of CFC-11 by evaporation in a fume hood or by pouring it down the drain.

## Logical Relationships and Workflows

The following diagram illustrates a general workflow for conducting a chemical reaction in a laboratory where CFC-11 is used as an inert solvent.



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Caption: General workflow for a laboratory synthesis using CFC-11 as an inert solvent.

## Conclusion

CFC-11, while largely phased out of industrial production, possesses a unique set of properties that may still be of interest for specific laboratory applications. Its chemical inertness and low boiling point can be advantageous in certain synthetic contexts, and it remains the primary reference for  $^{19}\text{F}$  NMR spectroscopy. However, its significant environmental hazards necessitate a meticulous and responsible approach to its use. The data and protocols provided in this guide are intended to equip researchers with the necessary information to handle, utilize, and dispose of CFC-11 safely and in compliance with environmental regulations, ensuring that its legacy in the laboratory does not contribute to further environmental harm.

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